

# Personal protective equipment for handling Hpk1-IN-16

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## Compound of Interest

Compound Name: Hpk1-IN-16

Cat. No.: B12423452

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## Essential Safety and Handling Guide for Hpk1-IN-16

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Hpk1-IN-16**. The following procedures are designed to ensure the safe handling of this potent and selective inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1) in a laboratory setting.

## Hazard Identification and Classification

**Hpk1-IN-16** is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[\[1\]](#)
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

## Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment is the most critical line of defense against exposure. The following table summarizes the required PPE for handling **Hpk1-IN-16**.

[\[1\]](#)

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must be equipped with side-shields.
Hand Protection	Protective Gloves	Chemical-resistant.
Body Protection	Impervious Clothing	Laboratory coat or other protective clothing.
Respiratory Protection	Suitable Respirator	Use in well-ventilated areas or with appropriate exhaust.

## Safe Handling and Storage Protocols

Adherence to proper handling and storage protocols is essential to maintain the integrity of the compound and the safety of laboratory personnel.

### Handling:

- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Ensure the work area has adequate exhaust ventilation.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

### Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures: -20°C for powder and -80°C when in solvent.[\[1\]](#)

## Emergency and First Aid Procedures

Immediate and appropriate response to exposure is critical.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth. <a href="#">[1]</a>
Eye Contact	Remove contact lenses. Immediately flush eyes with large amounts of water, separating eyelids. Call a physician promptly. <a href="#">[1]</a>
Skin Contact	Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes. Call a physician. <a href="#">[1]</a>
Inhalation	Move the individual to fresh air immediately. <a href="#">[1]</a>

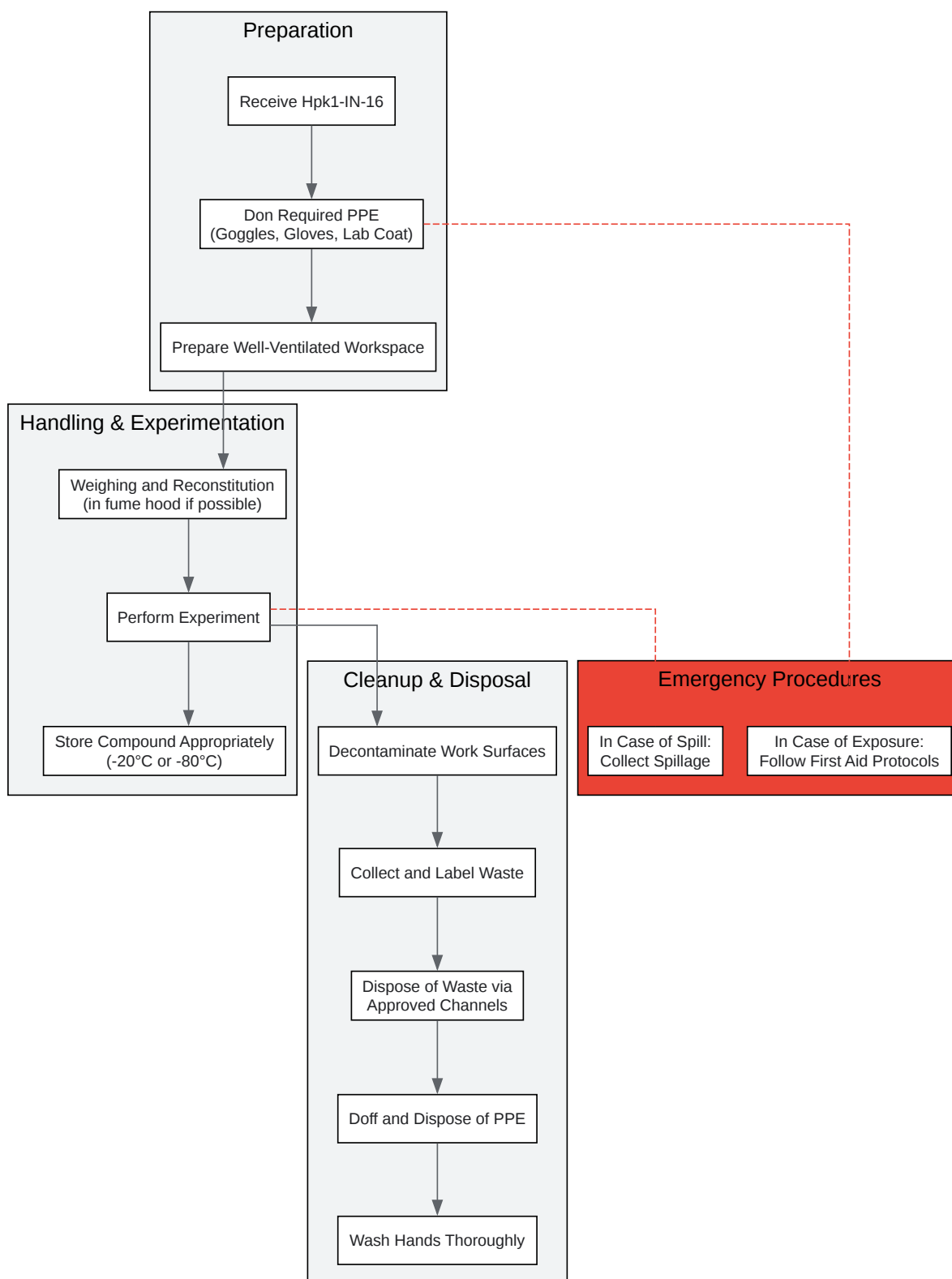
## Disposal Plan

Proper disposal is crucial to prevent environmental contamination.

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Avoid release to the environment.[\[1\]](#)
- Collect any spillage.[\[1\]](#)

## Experimental Workflow for Safe Handling

The following diagram illustrates the procedural workflow for the safe handling of **Hpk1-IN-16**, from receipt to disposal.



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Caption: Workflow for Safe Handling of **Hpk1-IN-16**.

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## References

- 1. HPK1-IN-16|2294965-95-8|MSDS [dcchemicals.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)